

Application Notes and Protocols for DNL343 in Primary Neuron Cultures

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Compound of Interest

Compound Name: DNL343
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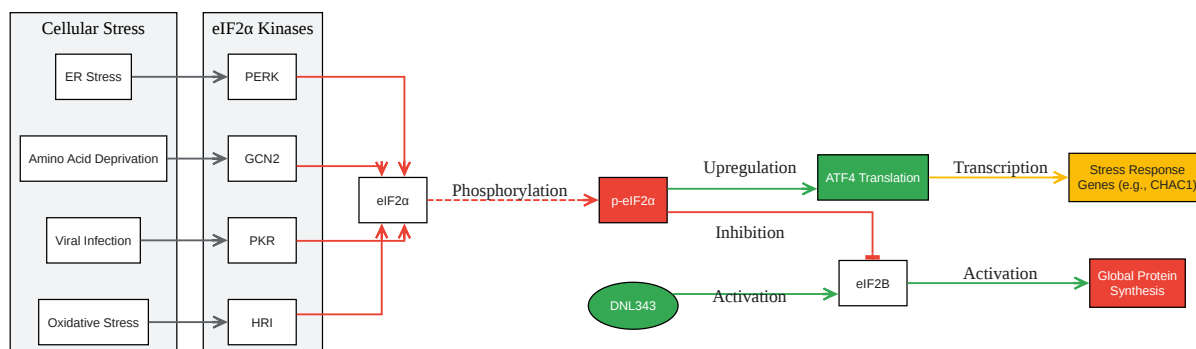
Introduction

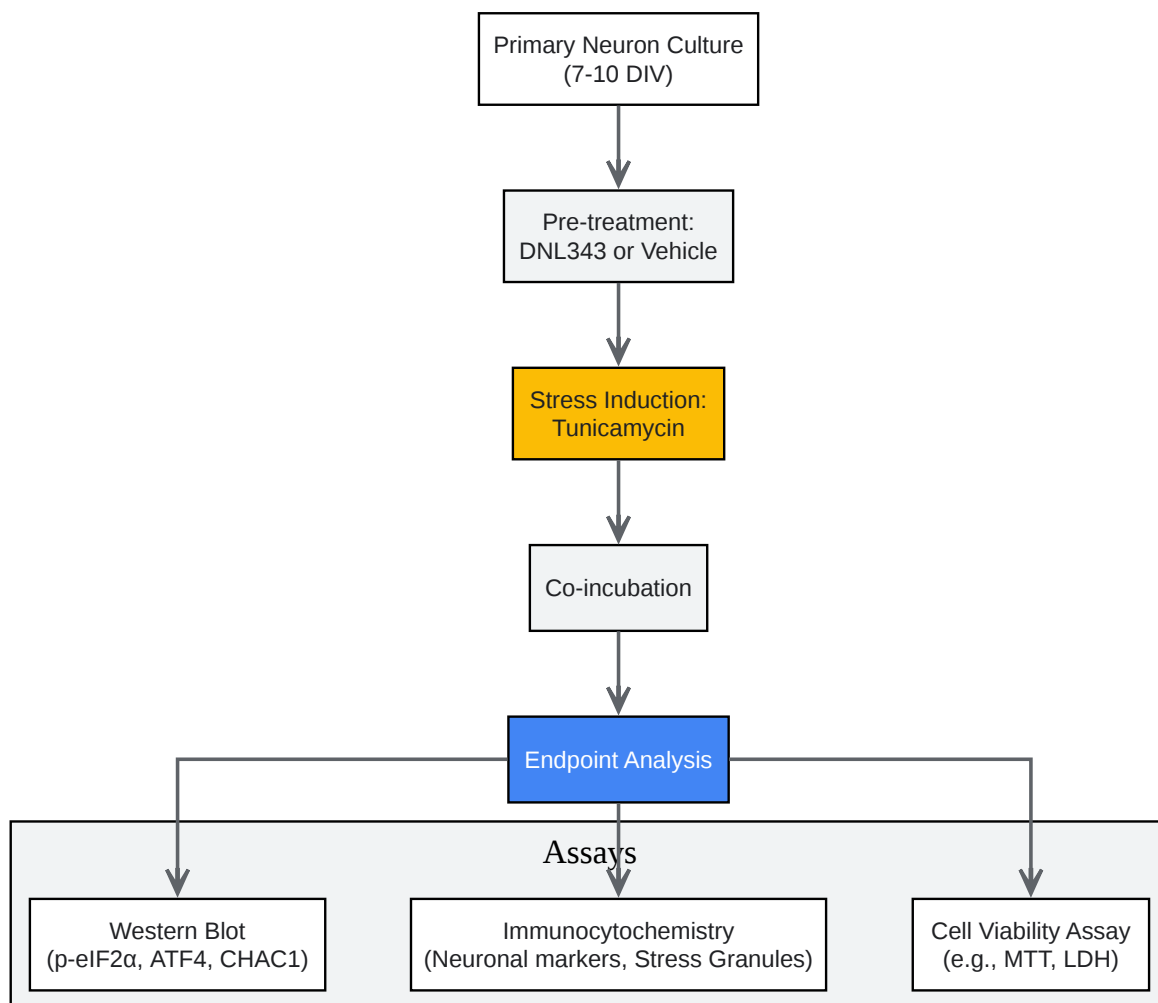
DNL343 is a potent, selective, and orally bioavailable small molecule activator of the eukaryotic initiation factor 2B (eIF2B).[1][2] By activating eIF2B, **DNL343** inhibits the Integrated Stress Response (ISR), a key cellular pathway implicated in the pathogenesis of various neurodegenerative diseases, including Amyotrophic Lateral Sclerosis (ALS).[3][4][5] Chronic activation of the ISR can lead to a sustained reduction in protein synthesis, formation of stress granules, and ultimately, neuronal cell death.[6][7] **DNL343** has been shown to reverse the effects of ISR activation, including the dissolution of stress granules and associated TDP-43 pathology in cellular models.[6] Preclinical studies in mouse models of neurodegeneration have demonstrated the neuroprotective effects of **DNL343**, and it has been evaluated in clinical trials for ALS.[1][3][8][9]

These application notes provide a comprehensive guide for the use of **DNL343** in primary neuron cultures, a critical in vitro system for studying neuronal function and disease. The protocols outlined below are designed to enable researchers to investigate the mechanism of action and therapeutic potential of **DNL343** in a physiologically relevant cellular environment.

Mechanism of Action: The Integrated Stress Response (ISR)

The ISR is a signaling network activated by a variety of cellular stresses, including viral infection, amino acid deprivation, endoplasmic reticulum (ER) stress, and oxidative stress. Four different kinases (PERK, GCN2, PKR, and HRI) converge on the phosphorylation of the alpha subunit of eukaryotic initiation factor 2 (eIF2 α). Phosphorylated eIF2 α (p-eIF2 α) acts as a competitive inhibitor of eIF2B, its guanine nucleotide exchange factor. This inhibition leads to a global reduction in protein synthesis, while paradoxically promoting the translation of specific mRNAs, such as that of the transcription factor ATF4. ATF4, in turn, upregulates the expression of genes involved in stress resolution, including CHAC1. **DNL343** activates eIF2B, thereby counteracting the inhibitory effect of p-eIF2 α and restoring normal protein synthesis.





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- [3. Investigational eIF2B activator DNL343 modulates the integrated stress response in preclinical models of TDP-43 pathology and individuals with ALS in a randomized clinical trial - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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- [9. DNL343 is an investigational CNS penetrant eukaryotic initiation factor 2B activator that prevents and reverses the effects of neurodegeneration caused by the integrated stress response - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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